

In-Depth Technical Guide: Physicochemical Properties of Fmoc-His(Bzl)-OH

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Compound of Interest

Compound Name: Fmoc-His(Bzl)-OH

Cat. No.: B1339981

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the fundamental physicochemical properties of α -Fmoc-N(im)-benzyl-L-histidine, commonly abbreviated as **Fmoc-His(Bzl)-OH**. This amino acid derivative is a critical reagent in solid-phase peptide synthesis (SPPS), particularly for the introduction of a histidine residue with a benzyl-protected imidazole side chain. The fluorenylmethyloxycarbonyl (Fmoc) protecting group on the alpha-amino group allows for a base-labile deprotection strategy, which is orthogonal to the acid-labile cleavage of the final peptide from the resin and the removal of many side-chain protecting groups.

Physicochemical Data

The essential quantitative data for **Fmoc-His(Bzl)-OH** are summarized in the table below, providing a clear reference for researchers.

Property	Value
Molecular Formula	C ₂₈ H ₂₅ N ₃ O ₄ [1] [2] [3]
Molecular Weight	467.52 g/mol [1] [2] [4] [5]
CAS Number	84030-19-3 [4]
EC Number	281-790-6

Experimental Protocols

The determination of the molecular weight and formula of **Fmoc-His(Bzl)-OH** is typically achieved through standard analytical techniques in organic chemistry.

1. Mass Spectrometry for Molecular Weight Determination:

- **Methodology:** High-resolution mass spectrometry (HRMS), often utilizing techniques like Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), is employed to determine the accurate mass of the molecule.
- **Sample Preparation:** A dilute solution of **Fmoc-His(Bzl)-OH** is prepared in a suitable solvent, such as acetonitrile or methanol, often with the addition of a small amount of formic acid to promote ionization.
- **Analysis:** The sample is introduced into the mass spectrometer, where it is ionized. The mass-to-charge ratio (m/z) of the resulting ions is measured with high precision. The molecular weight is then calculated from the observed m/z value of the protonated molecule $[M+H]^+$.

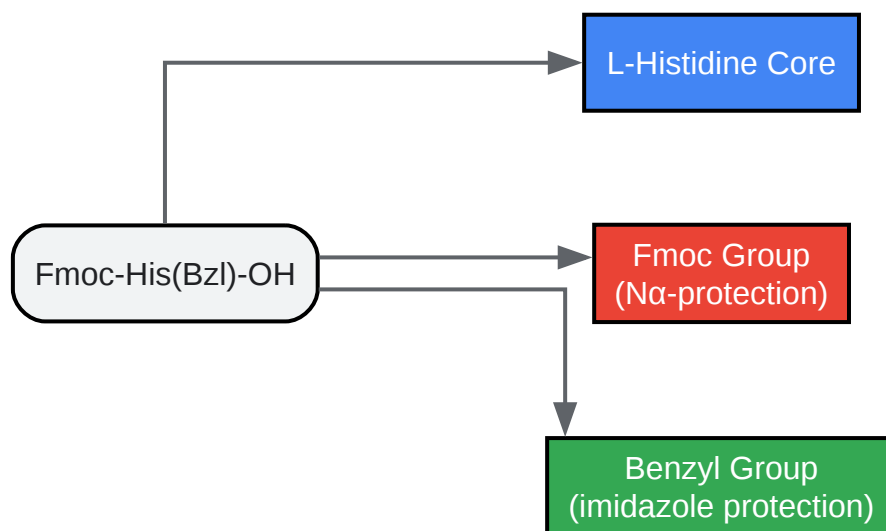
2. Elemental Analysis for Molecular Formula Confirmation:

- **Methodology:** Combustion analysis is used to determine the elemental composition (carbon, hydrogen, and nitrogen) of the compound.
- **Sample Preparation:** A precisely weighed sample of pure **Fmoc-His(Bzl)-OH** is subjected to complete combustion in an oxygen atmosphere.
- **Analysis:** The resulting combustion products (CO_2 , H_2O , and N_2) are quantitatively measured. The percentages of C, H, and N in the sample are calculated from these measurements. The empirical formula is derived from these percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is confirmed.

Molecular Structure and Components

The structure of **Fmoc-His(Bzl)-OH** consists of three primary components: the histidine amino acid, the Fmoc protecting group, and the benzyl protecting group. The following diagram

illustrates the relationship between these components.



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Caption: Molecular components of **Fmoc-His(Bzl)-OH**.

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